

17:0-20:3 PG-d5 certificate of analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 17:0-20:3 PG-d5

CAS No.: 2342575-52-2

Cat. No.: B15554051

[Get Quote](#)

Technical Guide: 17:0-20:3 PG-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the deuterated phosphatidylglycerol, **17:0-20:3 PG-d5**. The information presented herein is compiled from publicly available data and is intended to support research and development activities.

Certificate of Analysis (Representative Data)

A specific certificate of analysis for a single lot of **17:0-20:3 PG-d5** is not publicly available. However, based on information from various suppliers, a typical specification sheet would include the following quantitative data.

Parameter	Specification
Product Name	1-heptadecanoyl-2-eicosatrienoyl-sn-glycero(d5)-3-phospho-(1'-rac-glycerol)(sodium salt)
Synonym(s)	17:0-20:3 PG-d5
Molecular Formula	C ₄₃ H ₇₃ D ₅ NaO ₁₀ P
Molecular Weight	814.07 g/mol
Purity (by TLC)	>99%
Physical State	Solution
Concentration	1 mg/mL
Storage Temperature	-20°C
Shipping Condition	Dry Ice

Experimental Protocols

Detailed experimental protocols for the analysis of a specific lot of **17:0-20:3 PG-d5** are proprietary to the manufacturer. However, the scientific literature describes standard methods for the analysis of similar deuterated lipids, which are summarized below.

Chromatographic Analysis

Thin-Layer Chromatography (TLC) is a common method for assessing the purity of phospholipids.

- Stationary Phase: Silica gel plate.
- Mobile Phase: A solvent system capable of separating phospholipids, such as chloroform:methanol:water in various ratios.
- Detection: Staining with a visualizing agent (e.g., phosphomolybdic acid or iodine vapor) and comparison with a reference standard.

Mass Spectrometry for Structural Elucidation and Quantification

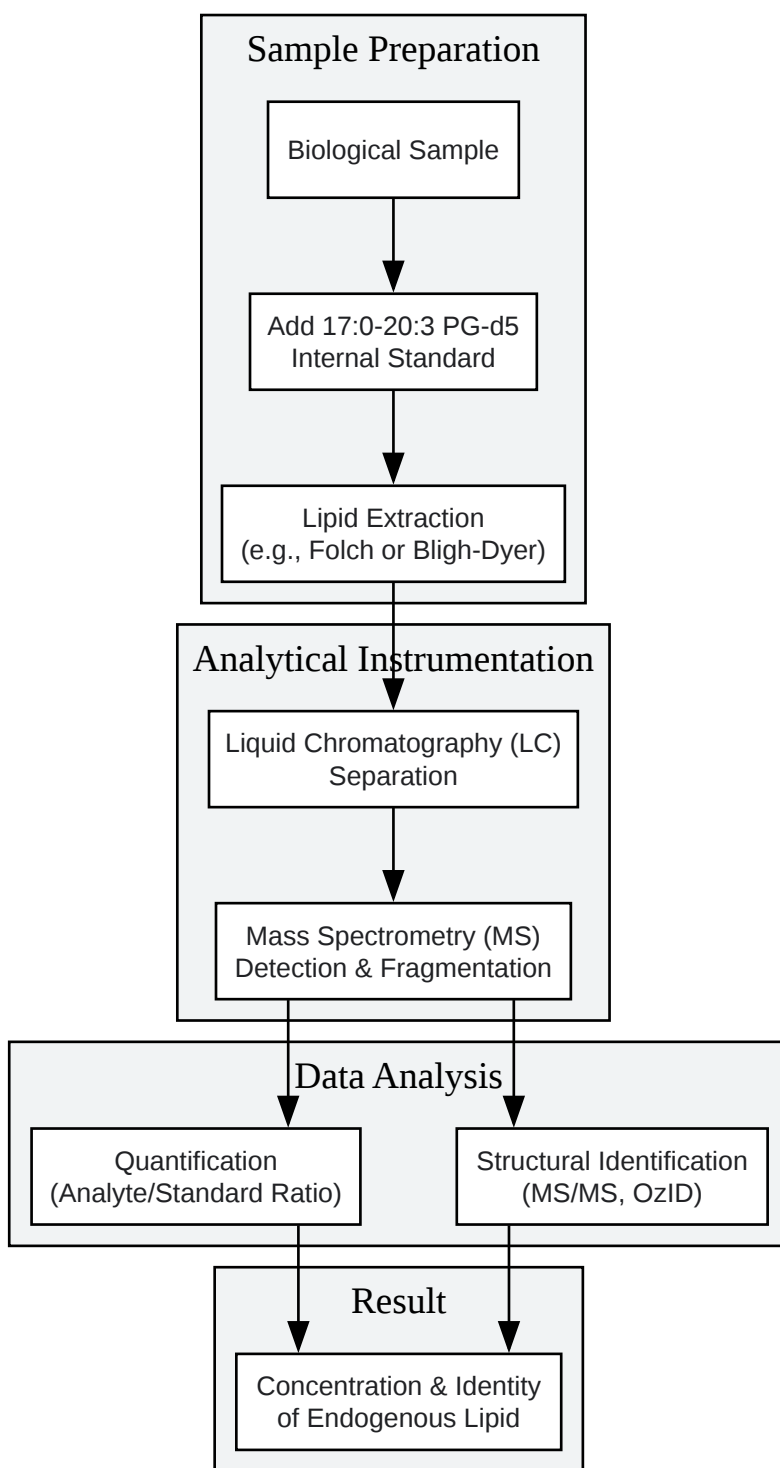
Mass spectrometry is a critical tool for confirming the structure and quantifying deuterated lipids.

- **Ionization Technique:** Electrospray ionization (ESI) is typically used for phospholipids.
- **Mass Analyzer:** High-resolution mass spectrometers such as quadrupole time-of-flight (Q-TOF) or Orbitrap analyzers are employed for accurate mass measurements.
- **Structural Analysis:** Tandem mass spectrometry (MS/MS) techniques are used to confirm the fatty acid composition and head group. Ozone-induced dissociation (OzID) mass spectrometry is a specialized technique used to determine the precise location of double bonds within the fatty acyl chains.[\[1\]](#)[\[2\]](#)
- **Quantification:** For quantitative analysis, liquid chromatography-mass spectrometry (LC-MS/MS) is often used. A known amount of the deuterated standard (**17:0-20:3 PG-d5**) is spiked into a sample, and the ratio of the analyte to the standard is used to determine the concentration of the endogenous, non-deuterated counterpart.

Visualizations

Experimental Workflow for Lipid Analysis

The following diagram illustrates a typical workflow for the analysis of a lipid sample using a deuterated internal standard like **17:0-20:3 PG-d5**.

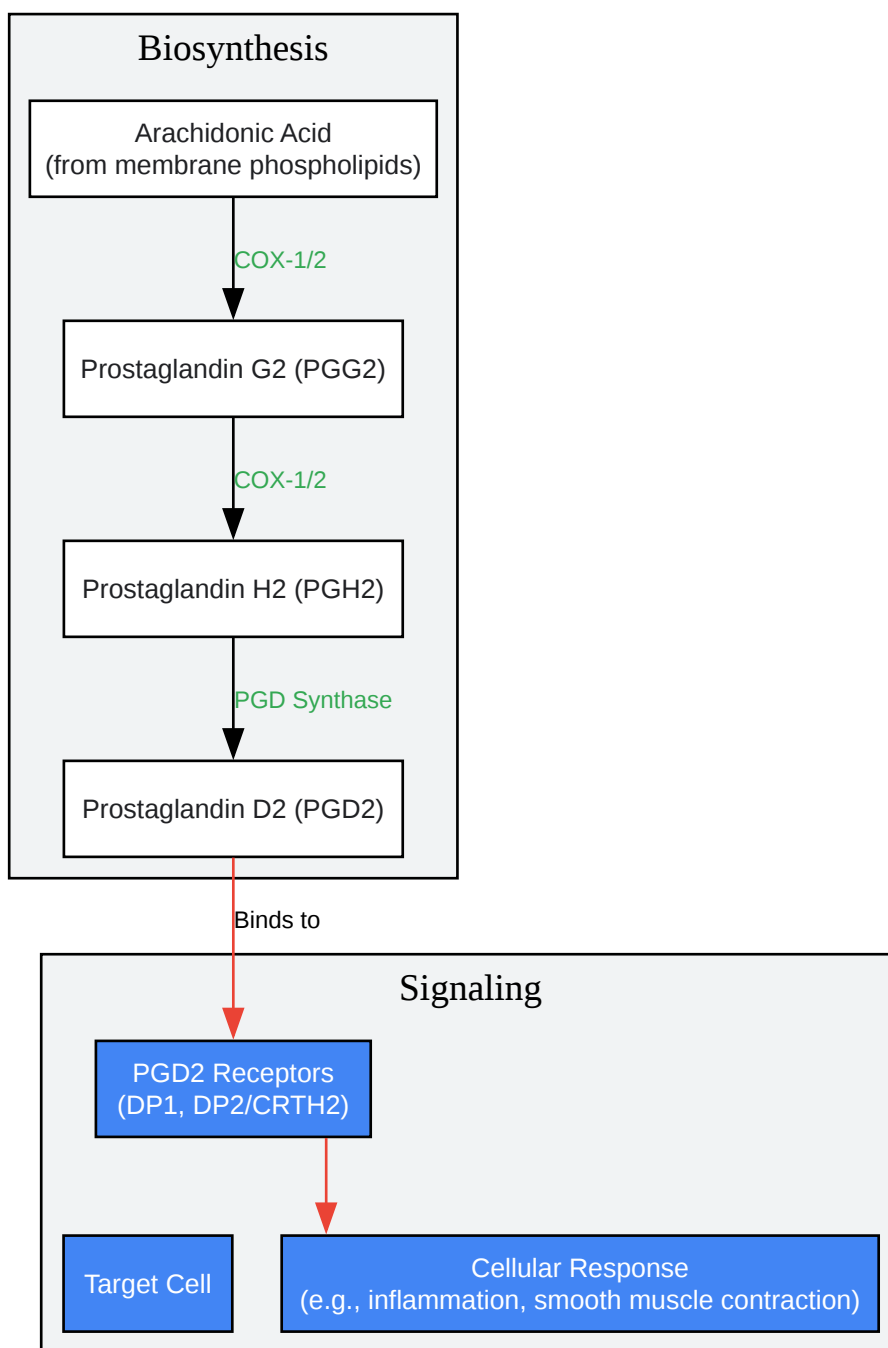


[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for quantitative lipid analysis.

Prostaglandin Biosynthesis and Signaling Pathway

17:0-20:3 PG-d5 is a synthetic analog of naturally occurring phosphatidylglycerols. The fatty acid components of these lipids can be precursors for the biosynthesis of prostaglandins. The diagram below illustrates a simplified pathway of prostaglandin synthesis and signaling, focusing on the conversion of arachidonic acid to Prostaglandin D2 (PGD2) and its subsequent receptor interaction.



[Click to download full resolution via product page](#)

Caption: Simplified prostaglandin D2 biosynthesis and signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. LipidOz enables automated elucidation of lipid carbon–carbon double bond positions from ozone-induced dissociation mass spectrometry data - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [17:0-20:3 PG-d5 certificate of analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554051/docs#17-0-20-3-pg-d5-certificate-of-analysis\]](https://www.benchchem.com/product/b15554051/docs#17-0-20-3-pg-d5-certificate-of-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)